

Technical Support Center: Ditilin (Suxamethonium Chloride) Powder

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Compound of Interest

Compound Name: **Ditilin**

Cat. No.: **B1209039**

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This guide provides best practices for handling and storing **Ditilin** (Suxamethonium Chloride) powder for researchers, scientists, and drug development professionals. Suxamethonium chloride is a depolarizing neuromuscular blocking agent.[\[1\]](#)

Frequently Asked Questions (FAQs)

1. What is **Ditilin** (Suxamethonium Chloride)? Suxamethonium chloride, also known as succinylcholine, is a sterile, non-pyrogenic, aqueous solution for intravenous (IV) or intramuscular (IM) use.[\[2\]](#) It is a short-acting muscle relaxant used in anesthesia to facilitate procedures like tracheal intubation.[\[3\]](#)[\[4\]](#) Structurally, it consists of two acetylcholine molecules linked by their acetyl groups.[\[3\]](#)
2. What are the primary hazards associated with **Ditilin** powder? **Ditilin** powder is toxic if swallowed.[\[5\]](#)[\[6\]](#) It can cause skin and eye irritation.[\[5\]](#) Inhalation of the powder should be avoided.[\[5\]](#) The material may form an explosive dust-air mixture if dispersed.[\[5\]](#)
3. What personal protective equipment (PPE) is required when handling **Ditilin** powder? A comprehensive risk assessment should guide PPE selection.[\[5\]](#) Recommended PPE includes:
 - Respiratory Protection: A negative pressure air-purifying respirator (half face mask) with a P3 filter is recommended if the risk assessment indicates it's necessary.[\[5\]](#)
 - Eye Protection: Safety glasses should be used to protect against direct contact.[\[5\]](#)

- Skin and Body Protection: Protective clothing and impervious gloves are necessary to prevent direct contact with the substance.[5]

4. How should **Ditilin** powder be stored? **Ditilin** powder is hygroscopic and sensitive to light.[5][7] Therefore, it should be stored in a tightly closed, dry container in a cool, well-ventilated place, protected from light.[5][7] Recommended storage is refrigerated at temperatures between 2°C and 8°C.[7]

5. What is the stability of **Ditilin** in solution? Diluted solutions of suxamethonium should be used within 24 hours of preparation.[8][9] Studies have shown that suxamethonium solution for injection can remain stable with at least 95% of its original concentration for 17 days at ambient temperature (22°C-26°C).[10] One study indicated stability for up to 30 days at 15°C to 25°C and up to 18 months at 2°C to 8°C.[11] However, another study noted a degradation rate of 2.1% per month at room temperature.[12]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Powder has clumped or changed color.	Moisture absorption due to improper storage.	Do not use. Dispose of the powder according to local regulations. Review storage procedures to ensure the container is tightly sealed and stored in a dry environment.
Reduced potency of prepared solution.	Degradation due to improper storage or prolonged storage after dilution. Suxamethonium is unstable in aqueous solutions and undergoes hydrolysis. [12]	Prepare fresh solutions daily and store them under recommended conditions. If using a pre-prepared solution, ensure it is within its stability window. Consider performing a potency assay if degradation is suspected.
Unexpected experimental results.	Contamination of the powder or solution. Incorrect concentration of the prepared solution.	Review the solution preparation protocol. Ensure all glassware is clean and that the correct solvent and concentration were used. Use a calibrated balance for weighing the powder.
Spill of Ditolin powder.	Accidental mishandling.	Evacuate the area. Wear full personal protective equipment, including respiratory protection, during cleanup. [5] Moisten the spillage with water to avoid dust generation, then transfer it to a container for disposal. [5] Wash the spillage area with water. [5]

Quantitative Data on Stability

Temperature	Concentration	Duration	Remaining Concentration	Reference
22°C - 26°C	50 mg/mL	17 days	≥ 95%	[10]
15°C - 25°C	50 mg/mL	30 days	Satisfactory	[11]
2°C - 8°C	50 mg/mL	18 months	Satisfactory	[11]
Room Temperature	50 mg/mL	1 month	Degradation rate of 2.1%	[12]
40°C	50 mg/mL	63 days	< 90%	[12]
Room Temperature	Solution	2 months	Stable	[12]

Experimental Protocols

Protocol 1: Preparation of a Standard **Ditilin** (Suxamethonium Chloride) Solution (0.1% - 0.2%)

- Objective: To prepare a 1-2 mg/mL solution of suxamethonium chloride for experimental use.
- Materials:
 - Suxamethonium chloride powder
 - 5% dextrose solution or sterile isotonic saline[9]
 - Sterile volumetric flasks and pipettes
 - Appropriate PPE (gloves, safety glasses, lab coat)
- Procedure:
 1. Weigh the required amount of suxamethonium chloride powder using an analytical balance.
 2. Transfer the powder to a sterile volumetric flask.

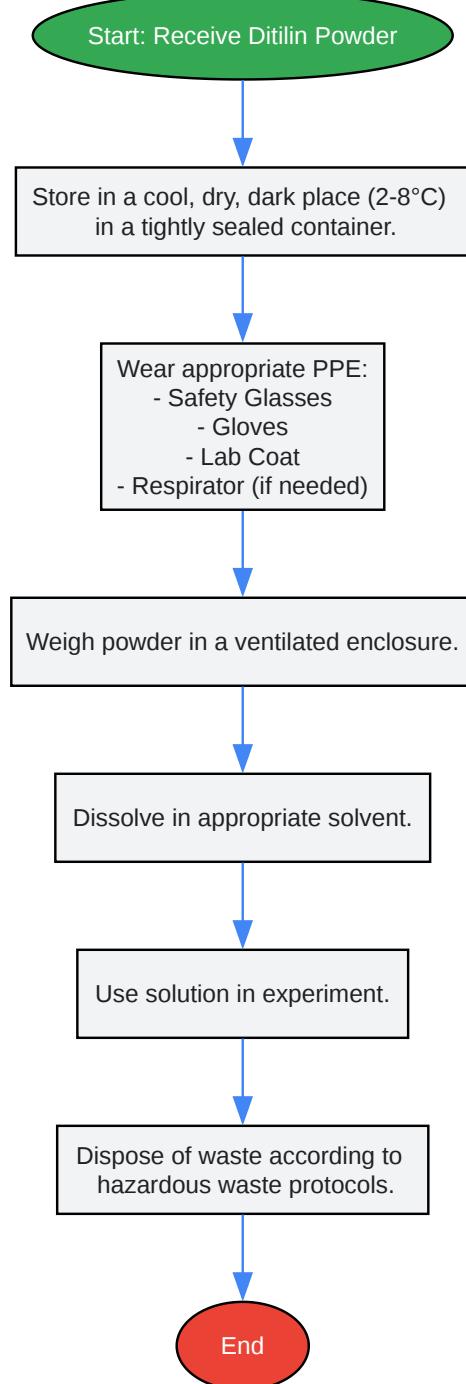
3. Add a small amount of the chosen diluent (5% dextrose or saline) to dissolve the powder.
4. Once dissolved, add the diluent to the final volume.
5. Mix the solution thoroughly.
6. Use the diluted solution within 24 hours.[\[8\]](#)[\[9\]](#)

Protocol 2: Handling a **Ditilin** Powder Spill

- Objective: To safely clean and decontaminate an area after a **Ditilin** powder spill.
- Materials:
 - Full PPE, including respiratory protection[\[5\]](#)
 - Water for moistening
 - Absorbent material
 - Sealable container for waste disposal
 - Detergent and water for cleaning
- Procedure:
 1. Immediately alert others in the area and evacuate if necessary.
 2. Don the appropriate PPE.[\[5\]](#)
 3. Avoid generating dust.[\[5\]](#) Moisten the spilled powder with water.[\[5\]](#)
 4. Carefully transfer the moistened powder into a labeled, sealable container for hazardous waste disposal.[\[5\]](#)
 5. Clean the spill area thoroughly with water and detergent.[\[6\]](#)
 6. Dispose of all contaminated materials, including PPE, as hazardous waste according to local regulations.[\[6\]](#)

Visualizations

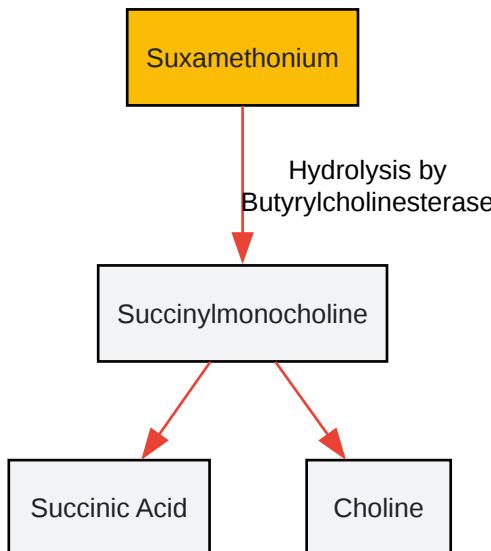
Workflow for Safe Handling of Ditilin Powder



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Caption: Workflow for the safe handling of **Ditilin** powder from receipt to disposal.

Hydrolysis Degradation Pathway of Suxamethonium



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Caption: The primary degradation pathway of suxamethonium is through hydrolysis.[12][13]

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